

Pharmacological potential of 4-ethylphenyl cyclopentane amines

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Compound of Interest

Compound Name: 1-(4-Ethylphenyl)cyclopentan-1-amine

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Executive Summary

The 4-ethylphenyl cyclopentane amine scaffold represents a distinct subclass of 1-arylcycloalkylamines, a chemical family historically significant for its dual activity at the N-methyl-D-aspartate (NMDA) receptor and monoamine transporters. While the 6-membered ring analogs (e.g., phencyclidine, 1-phenylcyclohexylamine) are well-characterized, the 5-membered cyclopentane homologs remain an under-explored frontier in medicinal chemistry.

This guide analyzes the pharmacological potential of **1-(4-ethylphenyl)cyclopentan-1-amine** (CAS 1249207-73-5) and its derivatives.^[1] By bridging established Structure-Activity Relationships (SAR) from the cypenamine and phencyclidine classes, we project a pharmacological profile characterized by rapid-onset NMDA antagonism and significant norepinephrine/dopamine reuptake inhibition. This document serves as a foundational roadmap for researchers investigating this scaffold for applications in treatment-resistant depression (TRD), neuropathic pain, and anesthetic development.

Chemical Identity & Physicochemical Profile

The core structure consists of a cyclopentane ring geminally substituted with a primary amine and a para-ethylphenyl group. This contraction from a cyclohexane (PCP-like) to a cyclopentane ring typically reduces steric bulk, potentially altering receptor dwell-time and improving bioavailability.

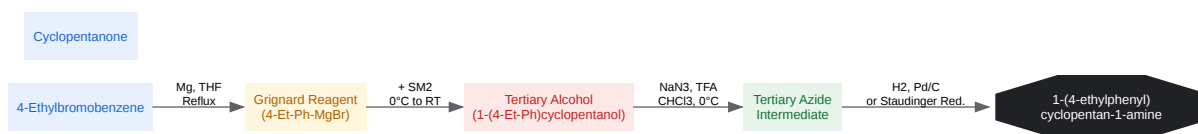
Table 1: Physicochemical Properties (Predicted)

Property	Value	Clinical Implication
IUPAC Name	1-(4-ethylphenyl)cyclopentan-1-amine	Unique Chemical Entity
CAS Number	1249207-73-5	Research Reference
Molecular Weight	189.30 g/mol	High CNS Penetration
LogP (Predicted)	~3.2 - 3.5	High Lipophilicity; Rapid BBB crossing
H-Bond Donors	2 (Primary Amine)	Receptor Anchoring
Rotatable Bonds	2 (Ethyl group, C-N bond)	Conformational Flexibility

Synthesis & Manufacturing Protocols

To access this scaffold for biological screening, a robust synthetic route is required. The following protocol utilizes a Grignard addition followed by a modified Ritter reaction or Azide reduction, ensuring high purity and yield.

Synthetic Pathway Visualization



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Figure 1: Synthetic route from 4-ethylbromobenzene to the target amine via Grignard and Azide intermediates.

Detailed Experimental Protocol

Step 1: Grignard Formation & Addition

- **Activation:** In a flame-dried 3-neck flask under Argon, activate magnesium turnings (1.2 eq) with a crystal of iodine.
- **Addition:** Add 4-ethylbromobenzene (1.0 eq) in anhydrous THF dropwise. Maintain reflux for 1 hour to generate 4-ethylphenylmagnesium bromide.
- **Coupling:** Cool to 0°C. Add cyclopentanone (0.95 eq) in THF dropwise. Stir at room temperature (RT) for 4 hours.
- **Workup:** Quench with saturated NH_4Cl . Extract with diethyl ether. The resulting 1-(4-ethylphenyl)cyclopentan-1-ol is often used directly without extensive purification.

Step 2: Azidation & Reduction (The Schmidt/Azide Route)

- **Azidation:** Dissolve the tertiary alcohol in chloroform. Add sodium azide (1.5 eq).
- **Acid Catalysis:** Add trifluoroacetic acid (TFA) dropwise at 0°C (Caution: HN_3 generation risk; use proper ventilation). Stir for 12 hours.
- **Reduction:** Isolate the organic phase containing the azide. Hydrogenate using 10% Pd/C at 40 psi H_2 or utilize Staudinger conditions (PPh_3 , THF, H_2O) for a milder reduction.
- **Purification:** Precipitate the final amine as a hydrochloride salt using HCl/Dioxane to ensure stability.

Pharmacological Potential & Mechanism of Action

The 4-ethylphenyl cyclopentane amine scaffold is predicted to act as a poly-pharmacological agent. Its activity profile is derived from the superimposition of the phencyclidine (NMDA antagonist) and cypenamine (transporter inhibitor) pharmacophores.

Primary Target: NMDA Receptor Antagonism

Like its 6-ring homolog (1-phenylcyclohexylamine), this molecule is expected to bind inside the ion channel of the NMDA receptor (PCP site), blocking Ca^{2+} influx.

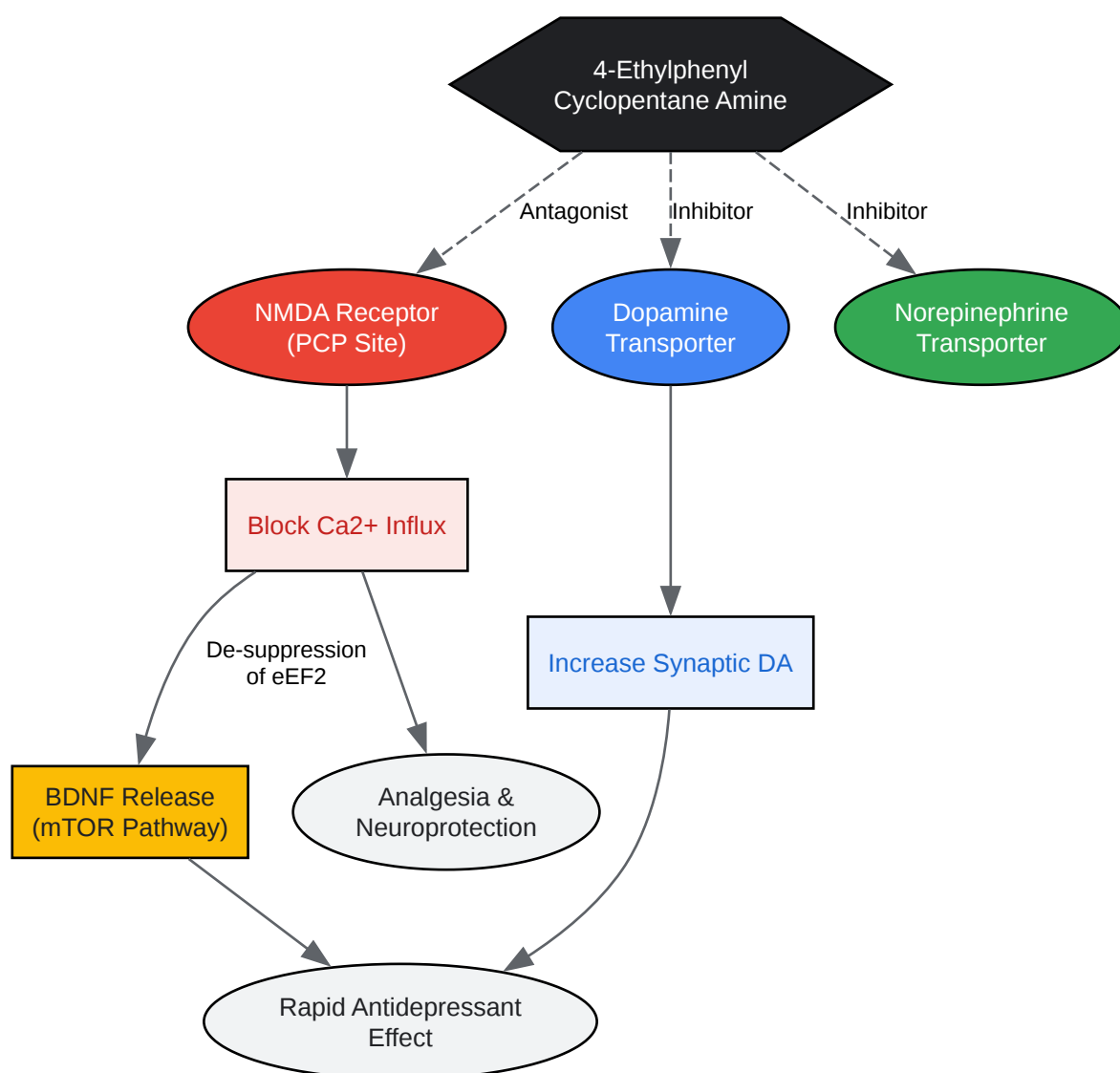
- Prediction: The 5-ring contraction often lowers affinity compared to the 6-ring, potentially resulting in a "low-trapping" antagonist.
- Therapeutic Implication: Low-trapping antagonists (like ketamine) are preferred for depression and pain as they preserve physiological synaptic transmission better than high-affinity blockers (like MK-801), reducing psychotomimetic side effects.

Secondary Target: Monoamine Transporters (DAT/NET)

The para-ethyl substitution increases lipophilicity and steric bulk, a modification often associated with increased affinity for the Dopamine Transporter (DAT).

- Mechanism: Inhibition of reuptake pumps, leading to elevated synaptic concentrations of dopamine and norepinephrine.
- Synergy: The combination of NMDA antagonism (glutamate modulation) and DAT inhibition (dopamine elevation) is a potent mechanism for rapid-acting antidepressant effects.

Signaling Pathway Interaction



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Figure 2: Dual-mechanism pathway showing the convergence of NMDA blockade and monoamine elevation on therapeutic outcomes.

Validation Protocols (Self-Validating Systems)

To confirm the pharmacological profile, the following assays are recommended. These protocols are designed to be self-validating through the use of specific reference standards.

Protocol A: Radioligand Binding Assay (K_i Determination)

- Objective: Quantify affinity for NMDA and DAT.
- Tissue Source: Rat brain membranes (Cortex for NMDA, Striatum for DAT).
- Reference Ligands:
 - NMDA: [2][3] [³H]MK-801 (High affinity channel blocker).
 - DAT: [³H]WIN 35,428.
- Validation Step: The assay is valid only if the IC₅₀ of unlabeled Ketamine (control) falls within 400–800 nM for the NMDA assay.
- Procedure:
 - Incubate membranes with radioligand and varying concentrations of 4-ethylphenyl cyclopentane amine (1 nM – 100 μM).
 - Terminate by rapid filtration over GF/B filters.
 - Calculate
 - using the Cheng-Prusoff equation.

Protocol B: Functional Ca²⁺ Flux Assay

- Objective: Determine if the compound is an agonist or antagonist.
- Cell Line: HEK293 cells expressing NR1/NR2B subunits.
- Dye: Fluo-4 AM (Calcium indicator).
- Stimulus: Glutamate (10 μM) + Glycine (10 μM).
- Readout: If the compound is an antagonist, fluorescence intensity will decrease in a dose-dependent manner upon co-application with Glutamate.

Toxicology & Safety Considerations

- **Metabolic Stability:** The para-ethyl group is a primary site for metabolic attack via Cytochrome P450 (likely CYP2D6 or CYP3A4). Benzylic hydroxylation of the ethyl chain is the predicted major metabolic pathway, followed by oxidation to the carboxylic acid, which facilitates excretion.
- **Neurotoxicity:** Unlike high-affinity substituted cyclohexylamines (e.g., MK-801), cyclopentane derivatives generally exhibit a wider therapeutic index regarding Olney's Lesions (vacuolization), though this must be confirmed via histology.

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